

Unraveling the Identity of NEO-823: A Research Chemical, Not a Clinical Drug

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Compound of Interest

Compound Name: NEO-823

Cat. No.: B1518082

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Contrary to indications of being a therapeutic agent in development, extensive research reveals that **NEO-823** is a chemical compound primarily available for laboratory and manufacturing use, not a drug with a history of clinical development. This in-depth guide clarifies the nature of **NEO-823** based on available public data, addressing the misconception of its role in pharmaceuticals.

While the query sought a detailed history of **NEO-823**'s development as a drug, no evidence from publicly accessible databases, scientific literature, or clinical trial registries supports this premise. Instead, **NEO-823** is identified by the CAS number 1267603-73-5 and is marketed by chemical suppliers for research and industrial purposes.

Chemical Identity and Availability

NEO-823 is listed by several chemical vendors, including Tokyo Chemical Industry (TCI) and Alfa Chemistry. The information available from these sources characterizes it as a substance for research use.

Identifier	Value
Chemical Name	NEO-823
CAS Number	1267603-73-5
Purity	Typically $\geq 98\%$ (HPLC)
Availability	For professional manufacturing, research laboratories, and industrial or commercial usage only. Not for medical or consumer use. ^[1]

A safety data sheet (SDS) provided by TCI does not classify **NEO-823** as a hazardous substance or mixture according to the Globally Harmonized System (GHS). The SDS also indicates a lack of data on acute toxicity, skin corrosion/irritation, carcinogenicity, and other toxicological parameters, which is common for chemicals not intended for human consumption.

Potential Applications in Non-Linear Optics

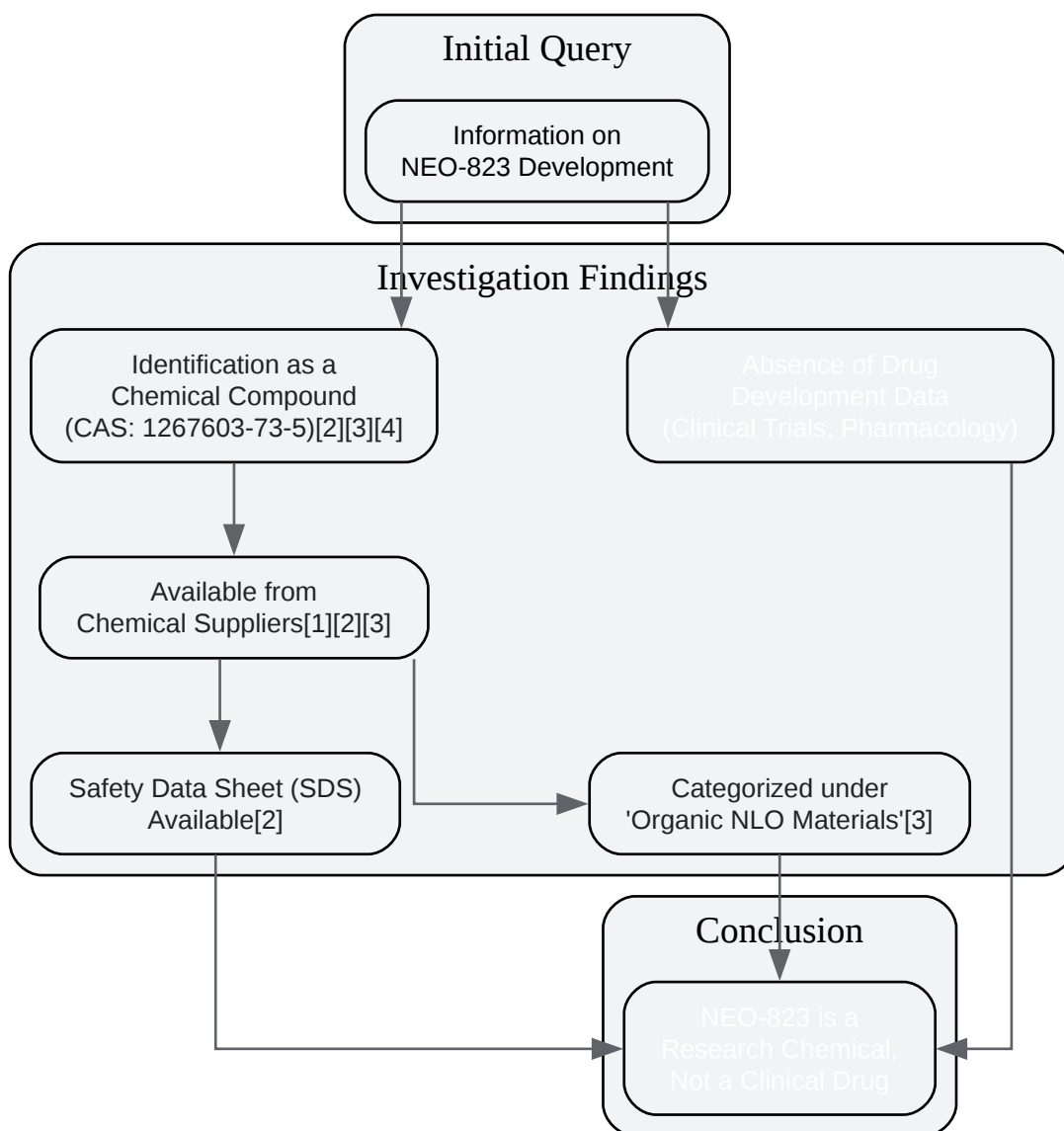
One supplier, Alfa Chemistry, categorizes **NEO-823** under its "Organic NLO Materials" section.^[2] This suggests that the compound may have properties relevant to non-linear optics, a field of study concerning the behavior of light in nonlinear media. However, specific research papers or patents detailing its application in this area could not be found in the public domain.

The Absence of Drug Development Data

A thorough search for information related to the clinical development of **NEO-823** yielded no results. There are no registered clinical trials, preclinical study publications, or documentation on its mechanism of action as a therapeutic agent. This lack of data makes it impossible to construct a history of its "drug development" or provide the requested experimental protocols and signaling pathway diagrams relevant to pharmacology.

Logical Relationship of Available Information

The following diagram illustrates the logical flow of the information gathered about **NEO-823**, leading to the conclusion that it is a research chemical rather than a drug in development.



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